Technical Application Note: Dimethyl 2,2-Dimethylpentanedioate as a Divergent Fragrance Intermediate

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Compound of Interest	
Compound Name:	*Dimethyl 2,2-dimethylpentanedioate*
CAS No.:	*13051-32-6*
Cat. No.:	*B080528*

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Executive Summary & Chemical Profile

Dimethyl 2,2-dimethylpentanedioate (CAS: 14035-96-2) serves as a critical, high-value intermediate in the synthesis of gem-dimethyl substituted fragrance scaffolds.[1] Unlike linear diesters, the quaternary carbon at the C2 position introduces steric bulk that significantly alters downstream reactivity and olfactory substantivity (longevity).

This guide details the utilization of this intermediate for two primary fragrance applications:

- Cyclic Ketone Scaffolds (Odorants): Synthesis of 2,2-dimethylcyclopentanone, a precursor to jasmonoid and musk-type odorants.[1]
- Gem-Dimethyl Diols (Fixatives): Reduction to 2,2-dimethyl-1,5-pentanediol, a structural fixative and solvent.[1]

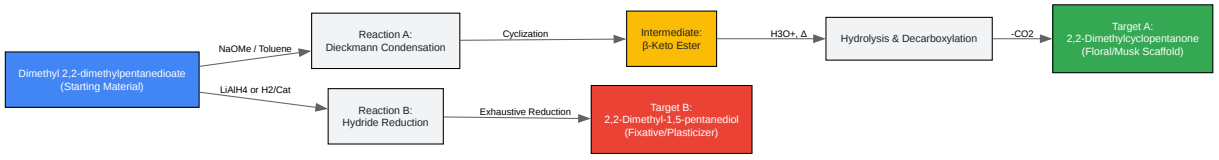
Chemical Identity

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Parameter	Specification
IUPAC Name	Dimethyl 2,2-dimethylpentanedioate
Common Name	Dimethyl 2,2-dimethylglutarate
CAS Number	14035-96-2
Molecular Formula	$C_9H_{16}O_4$
Molecular Weight	188.22 g/mol
Boiling Point	~94–96 °C (at 4 mmHg)
Density	1.03 g/mL
Odor Profile	Faint, ester-like (Must be fully converted to avoid off-notes in final product)

Synthetic Utility Map

The following pathway illustrates the divergent utility of **Dimethyl 2,2-dimethylpentanedioate**. The gem-dimethyl group is preserved in both pathways, imparting oxidative stability and unique volatility profiles to the final derivatives.



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Figure 1: Divergent synthesis pathways from **Dimethyl 2,2-dimethylpentanedioate** to key fragrance intermediates.

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Protocol A: Synthesis of 2,2-Dimethylcyclopentanone (The Odorant Scaffold)

The conversion of the diester to the cyclic ketone via Dieckmann Condensation is the most common application. This scaffold is structurally analogous to cis-Jasmone but possesses enhanced stability due to the gem-dimethyl group.[1]

Mechanistic Insight

The reaction is regioselective.[1] The base abstracts a proton from the C4 position (the only enolizable position alpha to an ester). The resulting enolate attacks the sterically hindered C1 carbonyl. While the gem-dimethyl group slows the kinetics compared to unsubstituted glutarates, it prevents side reactions (like polymerization) often seen in linear diesters.

Materials

- Substrate: **Dimethyl 2,2-dimethylpentanedioate** (1.0 eq)
- Base: Sodium Methoxide (NaOMe), 30% in MeOH (1.2 eq)
- Solvent: Toluene (Anhydrous)
- Quench: Glacial Acetic Acid or dil.[1] HCl
- Decarboxylation Agent: 20% H_2SO_4

Step-by-Step Methodology

- Solvent Exchange (Azeotropic Drying):
  - Charge a reactor with **Dimethyl 2,2-dimethylpentanedioate** and Toluene.
  - Critical Step: If using solid NaOMe, ensure it is free-flowing.[1] If using NaOMe/MeOH solution, you must distill off the methanol during the reaction or pre-distill to force the equilibrium forward. The presence of methanol inhibits cyclization.[1]
  - Recommendation: Heat the mixture to 110°C and distill off the methanol/toluene azeotrope until the head temperature reaches 110°C (pure toluene boiling point).

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- Cyclization (Dieckmann):
  - Maintain reflux (110–115°C) for 4–6 hours.
  - Monitoring: Monitor by GC-FID. Look for the disappearance of the diester peak. The intermediate β-keto ester salt will precipitate as a thick slurry.[1]
  - Note: The reaction mass will become viscous.[1] High-torque stirring is required.[1]
- Hydrolysis & Decarboxylation (One-Pot):
  - Cool the reaction mass to 60°C.
  - Slowly add 20% H_2SO_4 (aq) until pH < 2.[1] Caution: Exothermic.
  - Heat the biphasic mixture to reflux (100°C) for 4–8 hours. This cleaves the methyl ester and thermally decarboxylates the β-keto acid.[1]
  - Endpoint: Cessation of CO_2 evolution.[1]
- Workup & Isolation:
  - Separate the organic (Toluene) layer.[1]
  - Extract the aqueous layer with Toluene (2x).[1]
  - Wash combined organics with $NaHCO_3$ (sat) and Brine.[1]
  - Dry over $MgSO_4$ and concentrate.[1]
  - Purification: Distillation under reduced pressure (approx. 145–150°C at atm, or ~45°C at 10 mmHg).[1]

Expected Yield: 75–85% Product Identity: 2,2-Dimethylcyclopentanone (Clear, colorless liquid).[1]

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Protocol B: Synthesis of 2,2-Dimethyl-1,5-Pentanediol (The Fixative)

This diol acts as a low-volatility fixative and a monomer for specialty polyesters.[1] Its branched structure disrupts crystallization, keeping fragrance blends liquid at lower temperatures while extending the "dry down" phase of perfumes.

Materials

- Substrate: **Dimethyl 2,2-dimethylpentanedioate**
- Reductant: Lithium Aluminum Hydride ($LiAlH_4$) (Standard Lab Scale) or Copper-Chromite Catalyst (Industrial Hydrogenation)
- Solvent: THF (Anhydrous)

Laboratory Scale Protocol ($LiAlH_4$)

- Preparation:
  - In a flame-dried flask under N_2, suspend $LiAlH_4$ (2.2 eq) in anhydrous THF (0°C).
  - Safety: $LiAlH_4$ reacts violently with moisture.[1]
- Addition:
  - Dilute **Dimethyl 2,2-dimethylpentanedioate** in THF (1:1 v/v).
  - Add dropwise to the $LiAlH_4$ slurry, maintaining internal temp < 10°C.
  - Observation: The gem-dimethyl group provides steric hindrance, so addition can be slightly faster than with unhindered esters, but caution is still required.
- Reaction:
  - Allow to warm to Room Temperature (RT).[1]

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- Reflux for 2 hours to ensure complete reduction of the sterically hindered ester group at C1.

- Fieser Workup:
  - Cool to 0°C.[1]
  - Quench carefully with water (x mL), 15% NaOH (x mL), and water (3x mL), where x = grams of LiAlH4 used.
  - Filter the granular white precipitate.[1]

- Isolation:
  - Concentrate the filtrate.[1]
  - Purification: Vacuum distillation.[1] The diol has a high boiling point; use high vacuum (<1 mmHg).[1]

Analytical Validation (GC-MS)

To ensure the material is suitable for fragrance use (where trace impurities can cause off-odors), strict QC is required.[1]

Instrument: Agilent 7890B / 5977B MSD (or equivalent). Column: HP-5MS (30m x 0.25mm x 0.25µm).[1]

Parameter	Setting
Inlet Temp	250°C
Split Ratio	50:1
Oven Program	50°C (1 min) → 10°C/min → 280°C (5 min)
Carrier Gas	Helium @ 1.0 mL/min
Target Ion (Diester)	157 m/z (M-OCH3), 129 m/z
Target Ion (Ketone)	112 m/z (Molecular Ion), 69 m/z (Base Peak)

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Acceptance Criteria:

- Purity: >98.5% (Area %).[1]
- Free Acid Content: <0.1% (Titration with KOH).[1] Residual acid causes "sour" notes in fragrances.[1]

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).[1][2]
- PPE: Nitrile gloves, safety goggles, fume hood.
- Storage: Store under nitrogen to prevent hydrolysis. Moisture converts the diester back to the acid, which is solid and odorless, altering the stoichiometry of downstream reactions.

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